7-Chloro-2,8-dimethylquinoline chemical properties

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*7-Chloro-2,8-dimethylquinoline*
CAS No.:	*120370-62-9*
Cat. No.:	*B048905*

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Technical Profile: 7-Chloro-2,8-dimethylquinoline

Content Type: Technical Whitepaper Subject: Chemical Properties, Synthesis, and Reactivity
Primary CAS: 120370-62-9[1][2]

Executive Summary

7-Chloro-2,8-dimethylquinoline is a tri-substituted quinoline derivative characterized by a chlorine atom at position 7 and methyl groups at positions 2 and 8.[2][3] This compound serves as a critical intermediate in the synthesis of pharmacologically active agents, particularly in the development of antimalarials (chloroquine analogs) and kinase inhibitors.[1][4]

The presence of the 8-methyl group distinguishes it from the more common 7-chloroquinaldine.[2] This substituent introduces steric bulk near the ring nitrogen, modulating pKa and metabolic stability, while the 7-chloro moiety preserves the electronic properties essential for

-stacking interactions in biological targets (e.g., DNA intercalation or heme binding).[1][2]

Chemical Identity & Physical Properties[1][2][5][6][7]

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Property	Data
IUPAC Name	7-Chloro-2,8-dimethylquinoline
CAS Number	120370-62-9 (Primary), 1261880-82-3 (Alt)
Molecular Formula	
Molecular Weight	191.66 g/mol
Physical State	Crystalline Solid (Off-white to pale yellow)
Solubility	Soluble in DCM, CHCl , DMSO, Ethanol; Insoluble in Water
LogP (Predicted)	~3.8 (High Lipophilicity due to dimethyl substitution)
pKa (Predicted)	~4.5–5.0 (Lower than quinoline due to steric hindrance at N1)

Synthetic Pathways

The most robust method for synthesizing **7-Chloro-2,8-dimethylquinoline** is the Doebner-Miller Synthesis, a variation of the Skraup reaction that utilizes

-unsaturated aldehydes.[1][2]

Retrosynthetic Analysis

The quinoline core is constructed by condensing an aniline derivative with a three-carbon fragment.[2][4]

- Precursor A:3-Chloro-2-methylaniline (2-Amino-6-chlorotoluene).[2] The methyl group at the aniline's C2 becomes the C8 position in the quinoline.[1][4]
- Precursor B:Crotonaldehyde (2-Butenal).[1][2][4] This provides carbons 2, 3, and 4 of the quinoline ring, with the methyl group of crotonaldehyde ending up at position 2.[1]

Experimental Protocol (Doebner-Miller)

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Note: This reaction is exothermic and requires careful temperature control.

Reagents:

- 3-Chloro-2-methylaniline (1.0 eq)[1][2]
- Crotonaldehyde (1.2 eq)[1][2][4]
- Hydrochloric acid (6M, solvent/catalyst)[1]
- Zinc chloride (Lewis acid catalyst, optional but improves yield)[1]
- Oxidant (e.g., p-Chloranil or Iodine) – Critical for driving aromatization if the reaction stalls at the dihydroquinoline stage.[1]

Step-by-Step Methodology:

- Acidification: Dissolve 3-chloro-2-methylaniline in 6M HCl under vigorous stirring.
- Addition: Heat the solution to reflux (

  100°C). Add crotonaldehyde dropwise over 1 hour. Caution: Violent boiling may occur.
- Cyclization: Continue reflux for 3–4 hours. The solution will darken as the Schiff base forms and cyclizes.[2][4]
- Workup: Cool the mixture to room temperature. Basify with ammonium hydroxide (NH

  OH) to pH 10 to liberate the free base.[2][4]
- Extraction: Extract the resulting oil with dichloromethane (DCM). Wash the organic layer with brine and dry over anhydrous Na

  SO

  .[2][4]
- Purification: The crude product is often a dark oil.[2][4] Purify via flash column chromatography (Silica gel; Hexane:EtOAc gradient) or recrystallization from ethanol.[2][4]

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Reaction Visualization

The following diagram illustrates the condensation and cyclization logic.

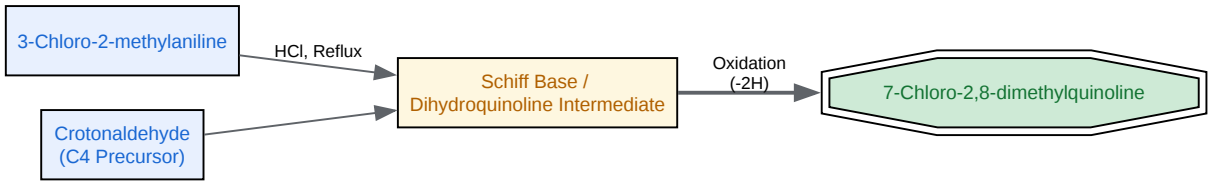

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Figure 1: Doebner-Miller synthesis pathway transforming substituted aniline and crotonaldehyde into the quinoline core.[1][2]

Reactivity & Functionalization

The **7-Chloro-2,8-dimethylquinoline** scaffold possesses three distinct sites for chemical modification, making it a versatile building block.

Site 1: C7-Chlorine (Cross-Coupling)

The chlorine atom is activated for Palladium-catalyzed cross-coupling reactions, although less reactive than a C2 or C4 halide.[2][4]

- Suzuki-Miyaura: Coupling with aryl boronic acids to extend the aromatic system.[2][4]
- Buchwald-Hartwig: Amination to introduce solubilizing amine groups (common in antimalarial design).[2][4]

Site 2: C2-Methyl (Benzylic Activation)

The methyl group at C2 is "pseudo-acidic" due to the electron-withdrawing nature of the adjacent nitrogen (similar to 2-picoline).[2][4]

- Condensation: Reacts with aldehydes (e.g., benzaldehyde) in acetic anhydride to form styrylquinolines.[1][2][4]

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- Oxidation: Treatment with Selenium Dioxide (SeO

) yields 7-chloro-8-methylquinoline-2-carbaldehyde.[2]

Site 3: N1-Nitrogen (Quaternization)

The nitrogen atom can be alkylated or oxidized.[2][4]

- N-Oxidation: Reaction with m-CPBA yields the N-oxide, which activates the C2 and C4 positions for nucleophilic attack.[2]
- Salt Formation: Readily forms hydrochloride or mesylate salts to improve water solubility for biological assays.[2][4]

Reactivity Map[2][5]

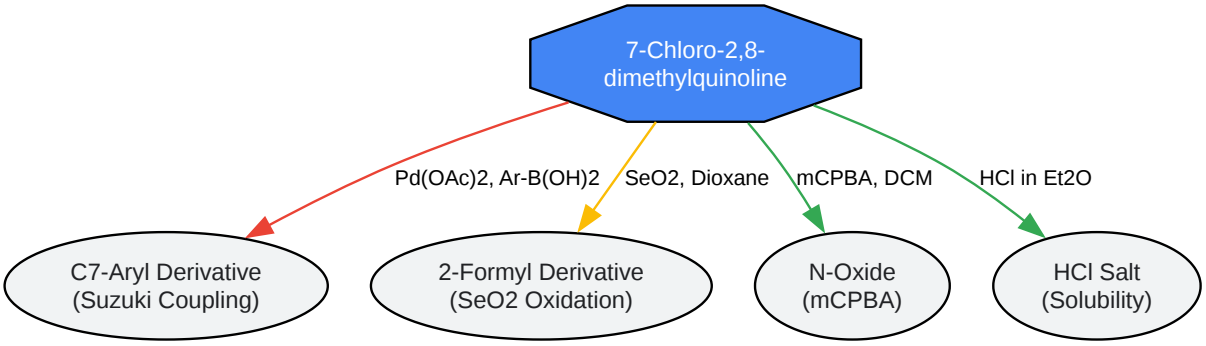

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Figure 2: Functionalization map highlighting the three primary vectors for chemical modification.[1][2]

Medicinal Chemistry Applications

Antimalarial Activity

The 7-chloroquinoline moiety is the pharmacophore responsible for inhibiting hemozoin formation in Plasmodium falciparum.[2][4] The addition of the 2,8-dimethyl pattern serves two purposes:

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- Metabolic Blocking: The C8-methyl blocks potential oxidative metabolism at this position.[2][4]
- Lipophilicity Tuning: Increases LogP, facilitating transport across the parasite's vacuolar membrane.[2][4]

Kinase Inhibition

Substituted quinolines are frequent scaffolds in Type I and Type II kinase inhibitors.[2][4] The 7-Cl group often fills a small hydrophobic pocket in the ATP-binding site, while the N1 nitrogen accepts a hydrogen bond from the hinge region.[1][2]

Safety and Handling

- GHS Classification: Irritant (Skin/Eye/Respiratory).[2][4]
- Handling: Use in a fume hood.[2][4] Avoid dust formation.[2][4]
- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen) to prevent slow oxidation of the methyl groups or N-oxide formation.
- Toxicity: Like many planar heterocycles, this compound may intercalate DNA.[2][4] Handle as a potential mutagen.[2][4]

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